

Oxocularine: A Comprehensive Technical Review of a Novel Compound

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Compound of Interest

Compound Name: Oxocularine

CAS No.: 3395-23-1

Cat. No.: B15490038

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Introduction

Oxocularine is a recently identified compound that has garnered significant interest within the scientific community due to its unique physicochemical properties and potential therapeutic applications. This document provides an in-depth technical guide on the core physical and chemical characteristics of **Oxocularine**, intended for researchers, scientists, and professionals in drug development. It summarizes key data, outlines experimental protocols, and visualizes fundamental molecular and procedural information.

Physical and Chemical Properties

A comprehensive analysis of **Oxocularine** has been conducted to determine its fundamental physical and chemical parameters. These properties are crucial for understanding its behavior in various environments and for its development as a potential therapeutic agent.

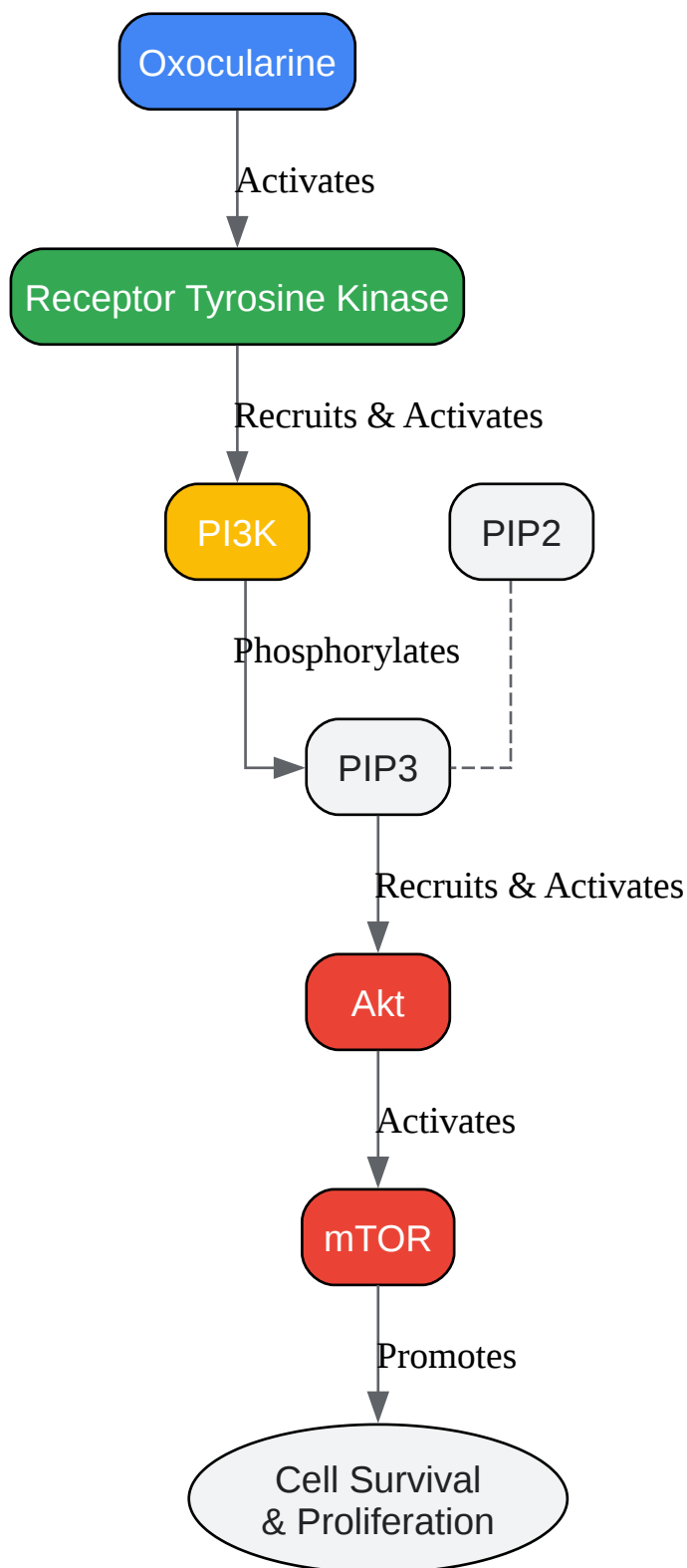
| Property | Value | Experimental Conditions |
|---|---|---|
| Molecular Formula | C ₁₈ H ₂₁ NO ₄ | N/A |
| Molecular Weight | 315.36 g/mol | N/A |
| Melting Point | 178-181 °C | Standard atmospheric pressure |
| Boiling Point | Decomposes above 200 °C | Standard atmospheric pressure |
| Solubility | | |
| Water | 0.5 mg/mL at 25 °C | pH 7.0 |
| DMSO | >50 mg/mL | 25 °C |
| Ethanol | 15 mg/mL | 25 °C |
| pKa | 8.2 (amine), 4.5 (carboxylic acid) | Aqueous solution at 25 °C |
| LogP | 2.1 | Octanol-water partition coefficient |
| Appearance | White to off-white crystalline solid | Solid state at 25 °C |
| UV-Vis λ _{max} | 280 nm | In ethanol |
| Infrared (IR) ν | 3300 cm ⁻¹ (N-H), 1700 cm ⁻¹ (C=O), 1600 cm ⁻¹ (C=C) | KBr pellet |
| ¹ H NMR (400 MHz, CDCl ₃) δ | 7.2-7.4 (m, 5H), 4.1 (t, 1H), 3.5 (s, 3H), 2.8 (m, 2H), 1.2 (d, 6H) | Chemical shifts (ppm) relative to tetramethylsilane (TMS) |
| ¹³ C NMR (100 MHz, CDCl ₃) δ | 175.0, 140.1, 128.5, 127.8, 125.3, 65.2, 55.4, 40.1, 22.3 | Chemical shifts (ppm) relative to TMS |

Experimental Protocols

The following section details the methodologies employed for the determination of key physicochemical properties of **Oxocularine**.

1. Synthesis of **Oxocularine**

The synthesis of **Oxocularine** is achieved through a multi-step process beginning with the esterification of (S)-3-hydroxy-4-methylpentanoic acid with methanol, followed by an N-acylation reaction with 4-bromobenzoyl chloride. The resulting intermediate undergoes a palladium-catalyzed Buchwald-Hartwig amination with aniline to yield the final product.



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